# In-Depth Technical Guide: Physical Properties of 6-(tert-Butoxy)picolinaldehyde

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *6-(tert-Butoxy)picolinaldehyde* |
| *CAS No.:* | *195044-13-4* |
| *Cat. No.:* | *B071144* |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **6-(tert-Butoxy)picolinaldehyde**, a heterocyclic aldehyde commonly used as a building block in organic synthesis, particularly in the development of pharmaceutical compounds. This document compiles essential data from various sources and outlines general experimental protocols for the determination of key physical characteristics.

## Core Physical and Chemical Properties

**6-(tert-Butoxy)picolinaldehyde**, with the CAS Number 195044-13-4, is a clear, yellow oil at room temperature.[1] A summary of its key physical properties is presented in the table below for ease of reference and comparison.

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| Property | Value | Source(s) |
|---|---|---|
| Molecular Formula | $C_{10}H_{13}NO_2$ | [1][2][3] |
| Molecular Weight | 179.22 g/mol | [1][2][4] |
| Boiling Point | 46 °C at 0.15 mmHg | [1][5] |
| Density (Predicted) | 1.067 ± 0.06 g/cm³ | [1] |
| Appearance | Clear, yellow oil | [1] |
| pKa (Predicted) | 2.57 ± 0.10 | [1] |
| Storage Temperature | 2-8 °C | [1] |

# Experimental Protocols

The following sections detail generalized methodologies for determining the primary physical properties of a liquid compound like **6-(tert-Butoxy)picolinaldehyde**. These protocols are based on standard laboratory techniques.

## Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] For small sample sizes, the Thiele tube method is a common and effective procedure.[7]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat-stable mineral oil
- Heating source (e.g., Bunsen burner or heating mantle)

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- Stand and clamps

Procedure:

- A small amount of **6-(tert-Butoxy)picolinaldehyde** (approximately 0.5 mL) is placed into the small test tube.
- The capillary tube is placed inside the test tube with its open end submerged in the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed into the Thiele tube containing mineral oil, ensuring the oil level is appropriate.
- The side arm of the Thiele tube is gently heated, which allows for uniform heating of the oil via convection.[2]
- As the temperature rises, air trapped in the capillary tube will escape, forming a stream of bubbles.
- Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube.[7]

## Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume.[1] It can be determined by accurately measuring the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an electronic balance

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- Electronic balance (accurate to at least 0.001 g)
- Pipette
- Thermometer

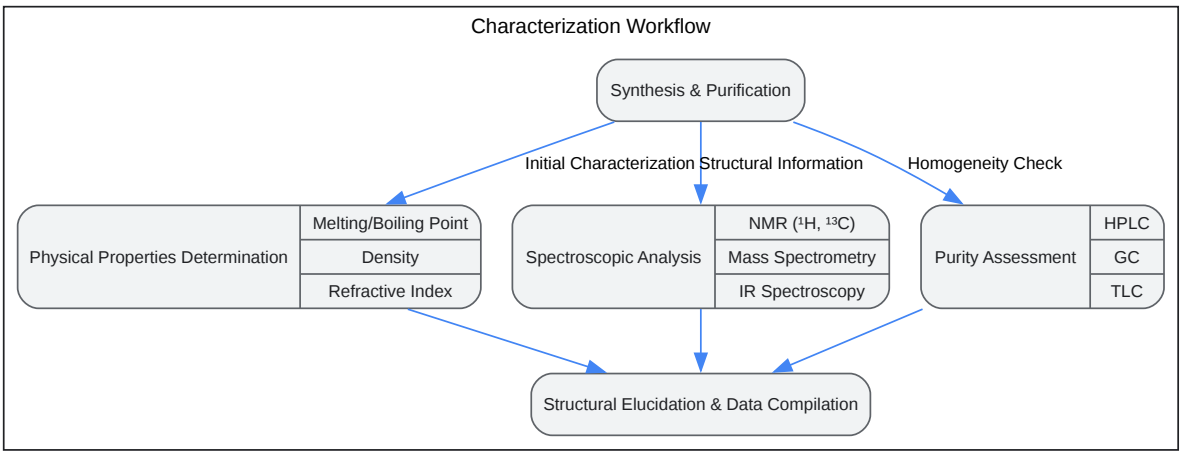
Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using the electronic balance.[8]
- A specific volume of **6-(tert-Butoxy)picolinaldehyde** is carefully transferred into the pycnometer or graduated cylinder. The volume should be recorded precisely.
- The combined mass of the container and the liquid is then measured.[8]
- The mass of the liquid is determined by subtracting the mass of the empty container from the combined mass.
- The density is calculated by dividing the mass of the liquid by its volume.
- The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.[1] For higher precision, this procedure should be repeated multiple times, and the average value should be reported.[8]

## Workflow and Relationships

The characterization of a chemical compound is a systematic process. The following diagram illustrates a general workflow for determining the physical and structural properties of a new or uncharacterized substance.

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Caption: General workflow for the characterization of a chemical compound.

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